

Introduction to Disuccinimidyl Pimelate (DSP)

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Compound of Interest

Compound Name:	<i>Bis(2,5-dioxopyrrolidin-1-yl) heptanedioate</i>
CAS No.:	74648-14-9
Cat. No.:	B1662054

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Disuccinimidyl pimelate, also known as Pimelic Acid Di(N-succinimidyl) Ester, is a crucial reagent in biotechnology and pharmaceutical sciences.^[1] It functions as a homobifunctional crosslinker, meaning it possesses two identical reactive groups—N-hydroxysuccinimide (NHS) esters—at either end of a seven-carbon spacer arm. These NHS esters react specifically and efficiently with primary amines, such as the N-terminus of a polypeptide or the epsilon-amino group of a lysine residue, to form stable amide bonds.^{[2][3][4]} This property makes DSP an invaluable tool for covalently linking proteins to other molecules, studying protein-protein interactions, and stabilizing protein complexes.^[5]

The integrity of experimental outcomes using DSP is directly contingent on the purity of the reagent. The presence of impurities, such as mono-reactive species or hydrolyzed pimelic acid, can lead to ambiguous crosslinking results, reduced conjugation efficiency, and a lack of reproducibility. Therefore, a robust understanding of its synthesis and the rigorous application of purification and quality control measures are paramount.

Part 1: The Synthesis of Disuccinimidyl Pimelate

The synthesis of DSP is a two-step process in a single pot, involving the activation of a dicarboxylic acid (pimelic acid) to form a highly reactive intermediate, which is then stabilized

by N-hydroxysuccinimide.

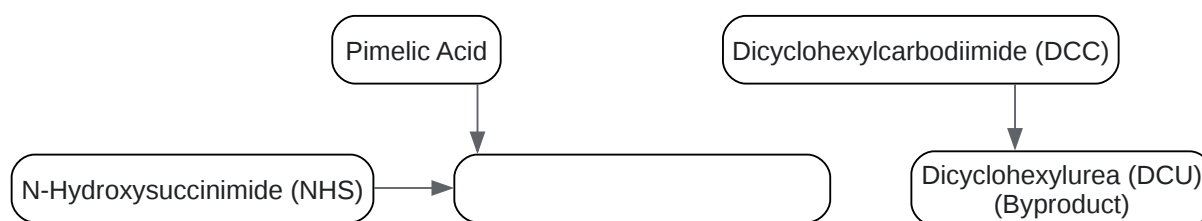
Reaction Principle & Causality

The core of the synthesis is the formation of two NHS esters from the two carboxylic acid groups of pimelic acid. This is typically achieved by using a carbodiimide coupling agent, such as N,N'-Dicyclohexylcarbodiimide (DCC).

- **Activation of Carboxylic Acid:** DCC activates the carboxyl groups of pimelic acid, making them susceptible to nucleophilic attack.
- **Nucleophilic Attack by NHS:** N-hydroxysuccinimide acts as the nucleophile, attacking the activated carboxyl groups.
- **Formation of DSP:** This reaction yields Disuccinimidyl Pimelate and a byproduct, N,N'-dicyclohexylurea (DCU), which is insoluble in most organic solvents and can be easily removed by filtration.

The choice of an anhydrous organic solvent (e.g., Dichloromethane (DCM) or Dimethylformamide (DMF)) is critical. Water must be rigorously excluded from the reaction mixture because NHS esters are highly susceptible to hydrolysis, which would revert the activated ester back to the unreactive carboxylic acid and reduce the final yield.^{[2][3][4]}

Chemical Reaction Pathway



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Caption: Synthesis of DSP from pimelic acid, NHS, and DCC.

Experimental Protocol: Synthesis of DSP

This protocol describes a standard laboratory-scale synthesis of Disuccinimidyl Pimelate.

Materials:

- Pimelic Acid (1 equivalent)
- N-Hydroxysuccinimide (NHS) (2.2 equivalents)
- N,N'-Dicyclohexylcarbodiimide (DCC) (2.2 equivalents)
- Anhydrous Dichloromethane (DCM)
- Magnetic stirrer and stir bar
- Round-bottom flask
- Ice bath
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- **Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve Pimelic Acid and N-Hydroxysuccinimide in anhydrous DCM.
- **Cooling:** Place the flask in an ice bath and allow the solution to cool to 0°C with gentle stirring. This is crucial to control the reaction's exothermicity and minimize side reactions.
- **DCC Addition:** Dissolve DCC in a minimal amount of anhydrous DCM and add it dropwise to the cooled solution over 30-60 minutes. A white precipitate (DCU) will begin to form almost immediately.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature overnight (12-16 hours) to ensure the reaction goes to completion.
- **Byproduct Removal:** After the reaction period, the white precipitate of DCU is removed by vacuum filtration.

- **Washing:** Wash the filtrate with a small amount of cold, saturated sodium bicarbonate solution, followed by water, to remove any unreacted acid.
- **Drying:** Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator. The resulting crude product is a white or off-white solid.

Part 2: Purification of Disuccinimidyl Pimelate

Purification is a critical step to ensure that the final product is free from starting materials and byproducts, which could interfere with subsequent crosslinking experiments.

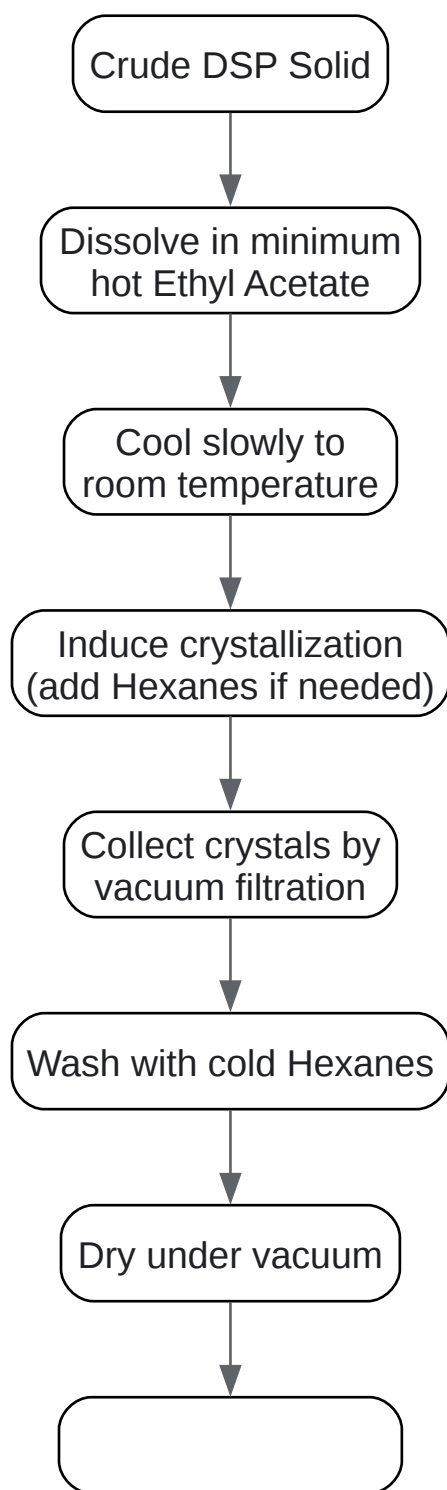
Purification Strategy

The primary impurities to be removed are:

- Dicyclohexylurea (DCU): Largely removed by initial filtration.
- Unreacted Pimelic Acid & NHS: Removed by washing and subsequent purification steps.
- Mono-succinimidyl pimelate: An intermediate where only one carboxyl group has reacted.

Recrystallization is the most common and effective method for purifying DSP on a laboratory scale. The choice of solvent is key; an ideal solvent will dissolve the DSP at an elevated temperature but not at room temperature, while impurities remain soluble at lower temperatures. A mixture of ethyl acetate and hexanes is often effective.

Purification Workflow



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Caption: Workflow for the purification of DSP via recrystallization.

Experimental Protocol: Recrystallization

Materials:

- Crude DSP solid
- Ethyl Acetate
- Hexanes
- Erlenmeyer flask
- Heating mantle or hot plate
- Filtration apparatus

Procedure:

- **Dissolution:** Place the crude DSP solid into an Erlenmeyer flask. Add a minimal amount of ethyl acetate and gently heat the mixture while stirring until all the solid dissolves.
- **Cooling & Crystallization:** Remove the flask from the heat and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals. If crystals do not form, a small amount of an anti-solvent like hexanes can be added dropwise until the solution becomes cloudy, then allowed to stand.
- **Isolation:** Once crystallization is complete, cool the flask in an ice bath for 30 minutes to maximize the yield of the precipitate.
- **Collection:** Collect the white, crystalline product by vacuum filtration.
- **Washing:** Wash the crystals with a small amount of cold hexanes to remove any residual soluble impurities.
- **Drying:** Dry the purified DSP crystals under vacuum to remove all traces of solvent.

Parameter	Expected Outcome	Rationale
Yield	60-80% (post-purification)	Yield is dependent on reaction efficiency and losses during purification steps.
Appearance	White to off-white crystalline solid	A significant color change may indicate impurities or degradation.[1]
Purity (pre-purification)	70-90%	Crude product contains byproducts and unreacted starting materials.
Purity (post-purification)	>98%	Recrystallization effectively removes most impurities.[1]

Part 3: Purity Assessment and Quality Control

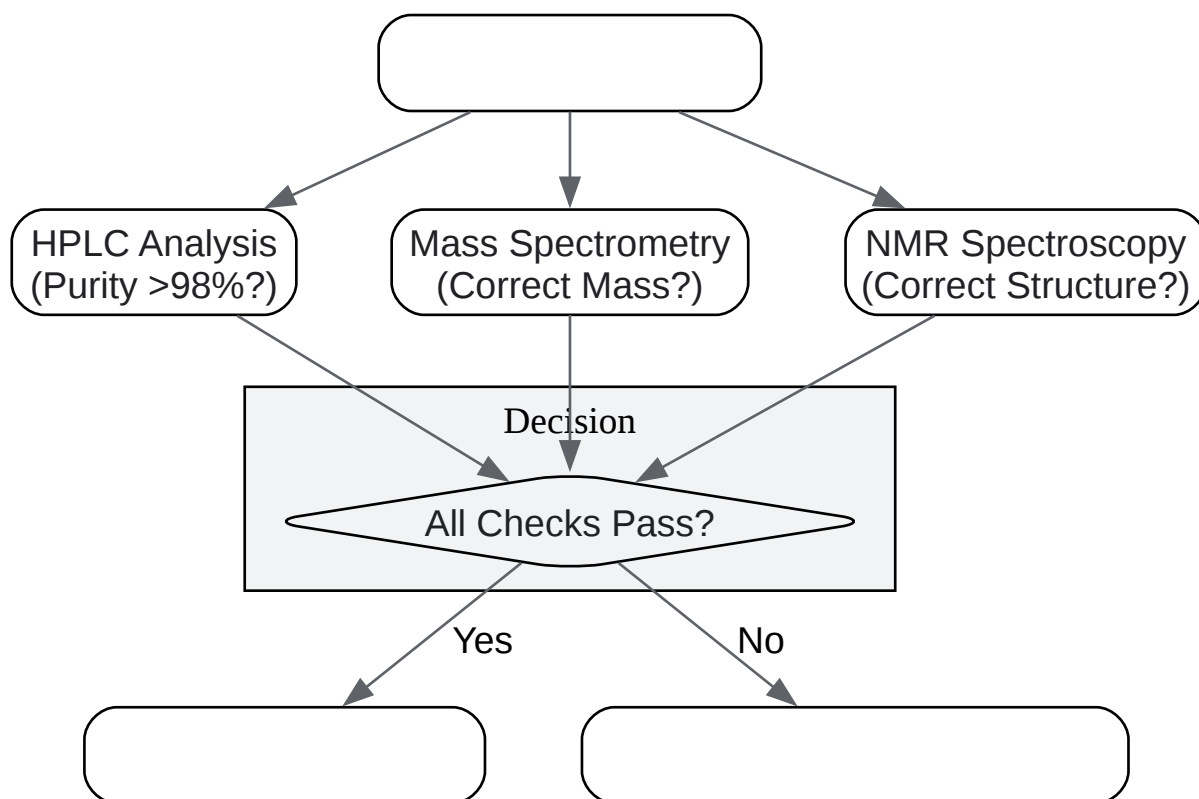
Verifying the purity and identity of the synthesized DSP is a non-negotiable step. This ensures the reliability and reproducibility of its use in crosslinking applications. A multi-pronged analytical approach is recommended.

Analytical Techniques for Quality Control

- **High-Performance Liquid Chromatography (HPLC):** HPLC is the gold standard for assessing the purity of DSP.[1] A reverse-phase column (e.g., C18) is typically used with a gradient of water and acetonitrile. Pure DSP will appear as a single, sharp peak at a characteristic retention time. The area of this peak relative to the total area of all peaks provides a quantitative measure of purity.
- **Mass Spectrometry (MS):** MS is used to confirm the identity of the synthesized product by verifying its molecular weight. For DSP ($C_{15}H_{18}N_2O_8$), the expected monoisotopic mass is approximately 354.1063 g/mol. Electrospray ionization (ESI) is a common technique for this analysis.[6]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1H NMR spectroscopy confirms the chemical structure of the molecule. The spectrum should show characteristic peaks

corresponding to the protons in the pimelate backbone and the succinimidyl groups, with integration values matching the number of protons in each environment.

Analytical QC Workflow



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Caption: Quality control workflow for synthesized DSP.

Protocol: Sample Preparation for HPLC Analysis

- Accurately weigh approximately 1 mg of the purified DSP.
- Dissolve the sample in 1 mL of a suitable solvent, such as acetonitrile, to create a 1 mg/mL stock solution.
- Vortex the solution until the DSP is completely dissolved.
- Filter the solution through a 0.22 μm syringe filter to remove any particulates before injecting it into the HPLC system.

Analytical Method	Parameter	Expected Result for High-Purity DSP
HPLC	Purity	> 98.0% (Area Under Curve)[1]
Mass Spectrometry	[M+H] ⁺ or [M+Na] ⁺	m/z ≈ 355.11 or m/z ≈ 377.09
¹ H NMR (CDCl ₃)	Chemical Shifts (δ)	Peaks corresponding to succinimide protons (~2.9 ppm) and pimelate alkyl chain protons (~1.5-2.6 ppm).
Appearance	Physical Form	White to Almost white powder to crystalline.[1]

Storage and Handling

Disuccinimidyl pimelate is sensitive to moisture.[2][4] To prevent hydrolysis of the NHS esters, the compound must be stored under desiccated conditions.

- **Storage:** Store at 2-8°C in a tightly sealed container with a desiccant. For long-term storage, storing under an inert gas atmosphere (e.g., Argon or Nitrogen) at -20°C is recommended.
- **Handling:** Before opening, allow the container to equilibrate to room temperature to prevent condensation of moisture onto the product. Use the reagent in a low-humidity environment whenever possible.

Conclusion

The successful application of Disuccinimidyl Pimelate as a crosslinking agent is fundamentally dependent on its purity. By understanding the chemical principles behind its synthesis, implementing a robust purification strategy, and employing rigorous analytical quality control, researchers can ensure the generation of a high-quality reagent. This diligence is essential for achieving reliable, reproducible, and unambiguous results in protein chemistry, drug development, and other advanced scientific applications.

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